

In Vivo Applications of ZEN-3219 in Mouse Models: Application Notes and Protocols

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Compound of Interest

Compound Name: ZEN-3219

Cat. No.: B15572295

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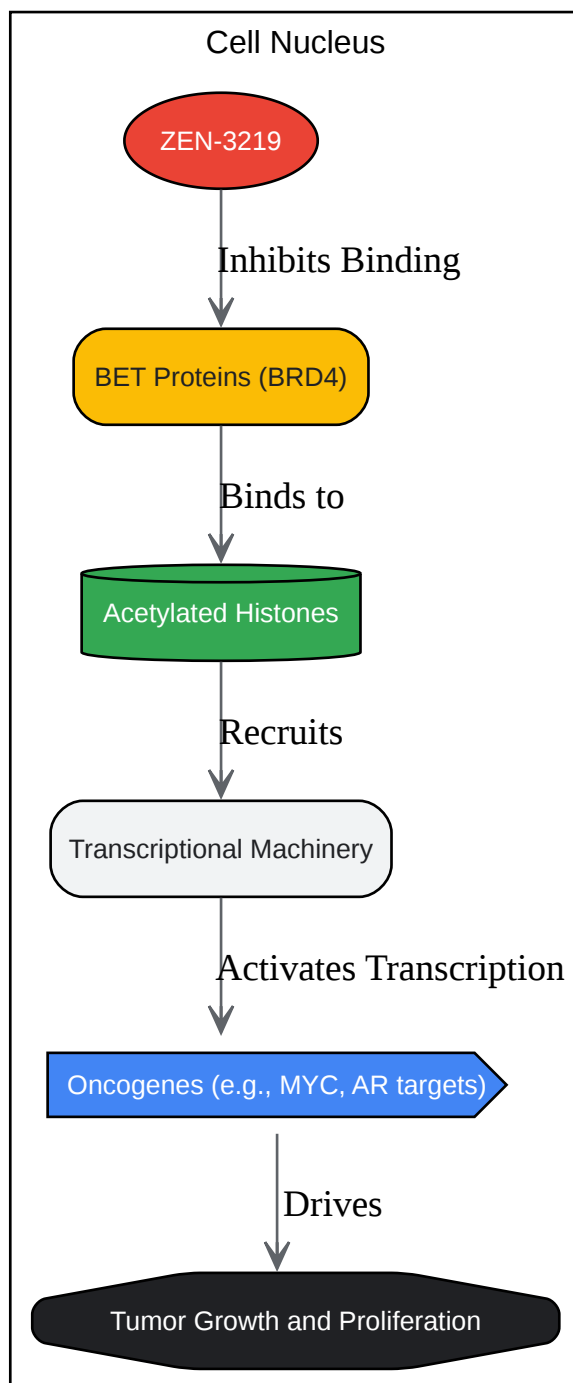
Introduction

ZEN-3219 is a potent and selective inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, playing a crucial role in epigenetic regulation. By binding to the bromodomains of BET proteins, particularly BRD4, **ZEN-3219** disrupts the transcriptional activation of key oncogenes, such as MYC, and signaling pathways implicated in cancer progression, including the Androgen Receptor (AR) signaling pathway. These application notes provide a comprehensive overview of the in vivo applications of **ZEN-3219** in various mouse models of cancer, focusing on the closely related and well-documented compound, ZEN-3694, as a proxy. The provided protocols and data are intended to guide researchers in designing and executing in vivo studies to evaluate the efficacy and mechanism of action of **ZEN-3219**.

Mechanism of Action

ZEN-3219 acts as a BET inhibitor, competitively binding to the acetyl-lysine binding pockets of BET bromodomains. This prevents the recruitment of transcriptional machinery to chromatin, leading to the downregulation of target gene expression. A key target of BET inhibitors is the proto-oncogene MYC, a critical driver of cell proliferation and survival in many cancers.

Additionally, in prostate cancer, BET proteins are co-factors for the Androgen Receptor (AR), and their inhibition by **ZEN-3219** can suppress AR target gene expression.



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Caption: Mechanism of Action of **ZEN-3219**.

In Vivo Efficacy in Mouse Models

ZEN-3694, a close analog of **ZEN-3219**, has demonstrated significant anti-tumor activity in a variety of preclinical mouse models of cancer, both as a monotherapy and in combination with standard-of-care agents.

Data Summary

The following tables summarize the quantitative data from key in vivo studies.

Table 1: Monotherapy Efficacy of ZEN-3694 in Xenograft Mouse Models

Cancer Type	Mouse Model	Cell Line	Treatment	Dosing Regimen	Key Findings
Prostate Cancer	SCID Mice	VCaP	ZEN-3694	25-100 mg/kg, p.o., q.d.	Dose-dependent inhibition of tumor growth. [1]
Prostate Cancer	Athymic Nude Mice	22Rv1	ZEN-3694	25-100 mg/kg, p.o., q.d.	Significant tumor growth inhibition in enzalutamide-resistant model. [1]
Triple-Negative Breast Cancer	Athymic Nude Mice	MDA-MB-231	ZEN-3694	25-100 mg/kg, p.o., q.d.	Inhibition of tumor growth. [1]
Prostate Cancer	PDX Model	LuCaP 35CR	ZEN-3694	Not specified	Inhibition of tumor progression in an enzalutamide-resistant PDX model. [2]

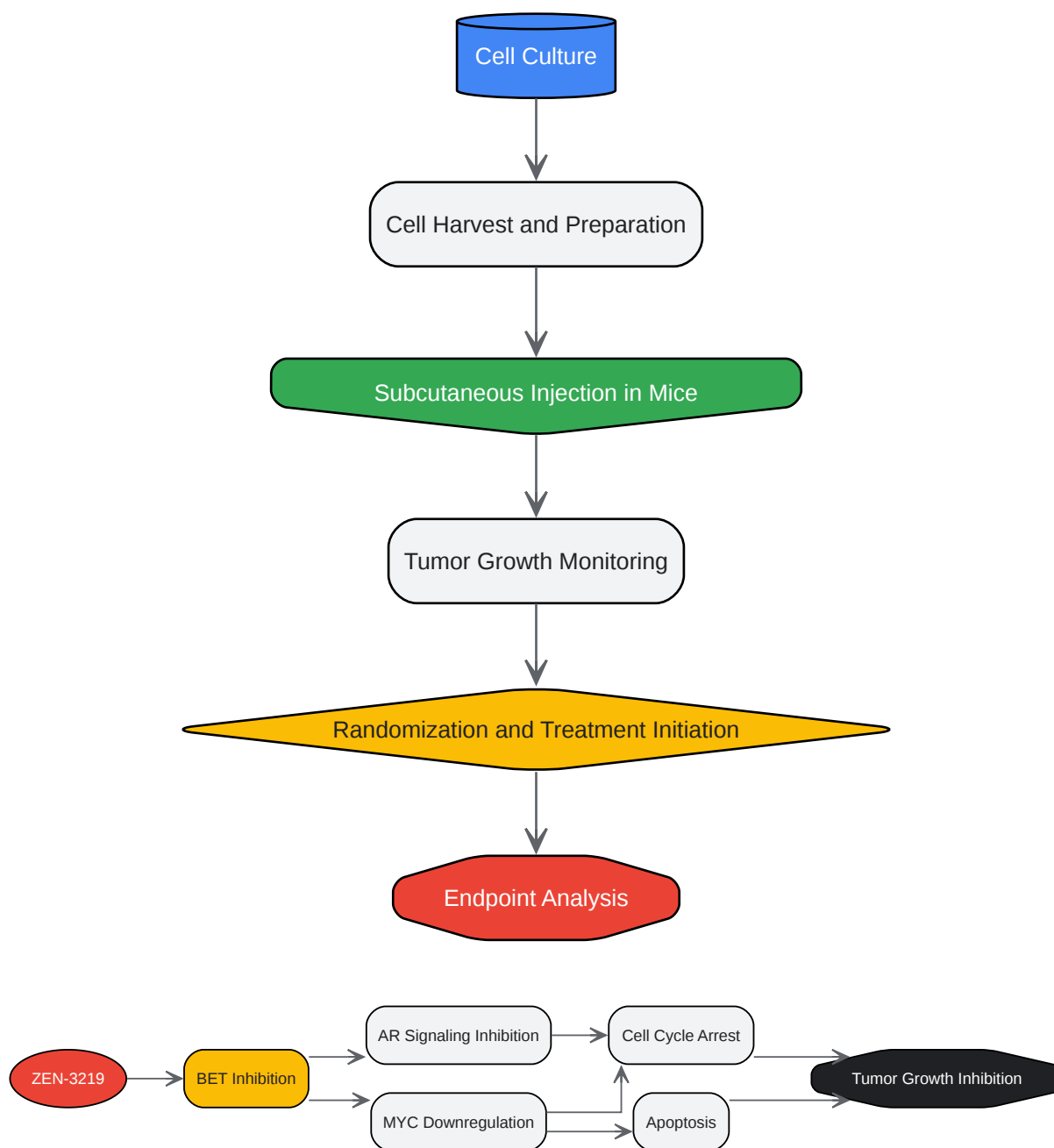
Table 2: Combination Therapy Efficacy of ZEN-3694 in Mouse Models

Cancer Type	Mouse Model	Combination	Dosing Regimen	Key Findings
Prostate Cancer	SCID Mice (VCaP xenograft)	ZEN-3694 + Enzalutamide	ZEN-3694: Not specified, Enzalutamide: 10 mg/kg, p.o., q.d.	Synergistic inhibition of tumor growth. [1]
Triple-Negative Breast Cancer	Athymic Nude Mice (MDA-MB-231 xenograft)	ZEN-3694 + Paclitaxel	ZEN-3694: Not specified, Paclitaxel: 15 mg/kg, i.p.	Synergistic anti-tumor activity. [1]
Colon Cancer	Syngeneic Model	ZEN-3694 + anti-PD1 antibody	Not specified	Increased efficacy of anti-PD1 in tumor growth inhibition. [3]

Experimental Protocols

Protocol 1: Cell Line-Derived Xenograft (CDX) Model

This protocol describes the establishment of a subcutaneous xenograft model using cancer cell lines to evaluate the in vivo efficacy of **ZEN-3219**.



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